Chlorimuron-ethyl-d5 material safety data sheet (MSDS) information.

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Chlorimuron-ethyl-d5*
Cat. No.:	*B15556119*

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Technical Guide: Chlorimuron-ethyl-d5 Safety Data

Disclaimer: Specific Material Safety Data Sheet (MSDS) and comprehensive toxicological data for **Chlorimuron-ethyl-d5** are not readily available. This guide is based on the available data for its non-deuterated analogue, Chlorimuron-ethyl. The toxicological properties are presumed to be comparable, as the primary hazard is associated with the parent molecule's structure and reactivity, which is not significantly altered by isotopic labeling. This document is intended for informational purposes for researchers, scientists, and drug development professionals.

Section 1: Chemical Identity and Physicochemical Properties

This section summarizes the key identifiers and physical and chemical properties of Chlorimuron-ethyl and its deuterated form.

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Property	Value	Source
Analyte Name	Chlorimuron-ethyl-d5	LGC Standards[1][2]
Synonyms	Ethyl 2-(N-((4-Chloro-6-methoxypyrimidin-2-yl)carbamoyl)sulfamoyl)benzoate-d5	LGC Standards[1]
Molecular Formula	$C_{15}H_{10}D_5ClN_4O_6S$	LGC Standards[1][2]
Molecular Weight	419.85 g/mol	LGC Standards[1][2]
CAS Number	Not specified	LGC Standards[1]
Product Code	TRC-C371274	LGC Standards[1]
Product Format	Neat	LGC Standards[1]
Appearance	Colorless crystals or white solid	PubChem[3]
Melting Point	180 - 182 °C / 356 - 359.6 °F	Fisher Scientific[4]
Solubility	Water (pH 7): 1200 ppmWater (pH 6.5): 450 ppmWater (pH 5): 11 ppmAcetone: 71,000 ppmAcetonitrile: 31,000 ppmMethylene Chloride: 153,000 ppmBenzene: 8000 ppm	PubChem[3]
Molecular Formula (non-deuterated)	$C_{15}H_{15}ClN_4O_6S$	PubChem[3]
Molecular Weight (non-deuterated)	414.8 g/mol	PubChem[3]

Section 2: Hazard Identification and Toxicological Summary

This section outlines the potential hazards and provides a summary of toxicological data for Chlorimuron-ethyl.

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Hazard Information	Description	Source
GHS Classification	Health Hazards: Repeated or prolonged exposure may cause organ damage (Category 2). May cause eye irritation.Environmental Hazards: Very toxic to aquatic life with long lasting effects. Acute and chronic hazards to aquatic environments.	Greenbook[5], Fisher Scientific[4]
Primary Hazards	Irritant, Health Hazard, Environmental Hazard.	PubChem[3]
Acute Oral Toxicity (Rat)	> 5000 mg/kg (Toxicity Category IV)	US EPA[6]
Acute Dermal Toxicity (Rabbit)	> 2000 mg/kg (Toxicity Category III)	US EPA[6]
Acute Inhalation Toxicity	Category IV	Regulations.gov[7]
Primary Eye Irritation (Rabbit)	Mildly irritating (Toxicity Category III)	US EPA[6], Regulations.gov[7]
Primary Dermal Irritation (Rabbit)	Non-irritating (Toxicity Category IV)	US EPA[6], Regulations.gov[7]
Carcinogenicity	Not oncogenic to mice or rats.	US EPA[6]
Developmental Toxicity	Not teratogenic to rabbits. Embryo-fetal effects at or above levels causing maternal toxicity.	US EPA[6], Greenbook[5]
Reproductive Toxicity	No toxicity to reproduction in animal studies.	CDMS.net[8]
Mutagenicity	Not mutagenic.	US EPA[6]
Mechanism of Action	Inhibits the plant enzyme acetolactate synthase (ALS),	PubChem[3], AEMPS[9]

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which is involved in the biosynthesis of essential amino acids (valine and isoleucine), thereby stopping cell division and plant growth.

Section 3: First-Aid and Fire-Fighting Measures

This section provides guidance on immediate medical response and fire-fighting procedures.

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Measure	Protocol	Source
Eye Contact	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Call a poison control center or doctor for treatment advice.	Greenbook[5]
Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.	Greenbook[5]
Ingestion	Call a poison control center or doctor immediately for treatment advice. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give any liquid to a person or anything by mouth to an unconscious person.	Greenbook[5]
Inhalation	Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice.	Greenbook[5]
Extinguishing Media	Use foam, dry chemical, carbon dioxide, or water spray.	Greenbook[5]

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Fire-Fighting Instructions	Evacuate area and fight fire upwind from a safe distance to avoid hazardous vapors and decomposition products. Dike and collect water used to fight fire to prevent environmental damage due to runoff.	Greenbook[5]
Hazardous Decomposition Products	Under fire conditions, may produce oxides of carbon and nitrogen, and hydrogen chloride.	Greenbook[5], Fisher Scientific[4]

Section 4: Handling, Storage, and Exposure Controls

This section details safe handling and storage practices, along with personal protective equipment recommendations.

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Aspect	Recommendation	Source
Handling	Use only in a well-ventilated area. Wear proper safety equipment. Wash hands before eating, drinking, chewing gum, using tobacco, or using the toilet. Remove contaminated clothing immediately and wash thoroughly before reuse.	Greenbook[5][10]
Storage	Keep pesticide in its original container, tightly closed when not in use. Store in a cool, dry, locked storage area. Avoid cross-contamination with other pesticides or fertilizers.	Greenbook[10], AEMPS[9]
Engineering Controls	Proper ventilation is required. Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.	Greenbook[10]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	Fisher Scientific[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	Fisher Scientific[4]
Respiratory Protection	No protective equipment is needed under normal use conditions. If dust is	Fisher Scientific[4]

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	generated, a particle filter is recommended.	
Spill Cleanup	Clean up spills immediately. Reduce airborne dust and avoid breathing dust. Wear appropriate safety equipment. Isolate the hazard area. For small spills, vacuum or sweep up material and place in a container for disposal. For large spills, avoid creating a dust cloud and follow the same procedure.	Greenbook[5][10]

Section 5: Experimental Protocols

The toxicological data presented in this guide are typically generated using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicological endpoints.

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Experiment	Methodology (Based on OECD Guidelines)
Acute Oral Toxicity	Guideline: OECD 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[1][6] Principle: A single dose of the substance is administered orally to a group of experimental animals (typically rats).[11] The method involves a stepwise procedure where the outcome of dosing at one level determines the dose for the next step.[1][12] Procedure: Animals are fasted before dosing. The substance is administered by gavage.[12] Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[1] A necropsy of all animals is performed at the end of the study.[11] The goal is to identify a dose that causes evident toxicity but not mortality, allowing for classification.[12]
Acute Dermal Toxicity	Guideline: OECD 402 (Acute Dermal Toxicity).[13][14] Principle: A single dose of the test substance is applied to the skin of an animal (typically a rat or rabbit) for a 24-hour period to assess potential health hazards from short-term dermal exposure.[13][15] Procedure: Fur is removed from the dorsal area of the animal (at least 10% of the body surface).[8][15] The test substance is applied uniformly over the shaved area and held in place with a porous gauze dressing.[15] After 24 hours, the residual substance is removed.[15] Animals are observed for signs of toxicity and mortality for at least 14 days, with body weights recorded weekly. A gross necropsy is performed on all animals.[14]
Acute Eye Irritation/Corrosion	Guideline: OECD 405 (Acute Eye Irritation/Corrosion).[10][16] Principle: The test

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	substance is applied in a single dose to one eye of an experimental animal (typically a rabbit), with the untreated eye serving as a control.[16] The potential for causing reversible (irritation) or irreversible (corrosion) eye damage is assessed.[10] Procedure: A weight-of-evidence analysis of existing data is performed first to avoid unnecessary animal testing.[10] If testing is required, a single dose is applied to the eye. The degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals (e.g., 1, 24, 48, and 72 hours).[5][16] Observations can continue for up to 21 days to assess reversibility.[16]
Acute Dermal Irritation/Corrosion	Guideline: OECD 404 (Acute Dermal Irritation/Corrosion).[4][17] Principle: The test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage following a topical application for up to 4 hours.[4] Procedure: The test is initially performed on a single animal. The substance is applied to a small patch of skin (approx. 6 cm^2) for a defined period.[17] The skin is observed for erythema (redness) and edema (swelling) at specific intervals after patch removal. If no corrosive effect is seen, the test may be confirmed on additional animals.[17] A tiered testing strategy using validated in vitro methods is recommended to precede in vivo testing.[4]

Section 6: Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and emergency response procedures associated with Chlorimuron-ethyl.

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Caption: Workflow for safe handling, storage, and emergency response for Chlorimuron-ethyl.

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